

# Monobenzyl Phthalate-d4: A Comprehensive Safety and Handling Guide

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## Compound of Interest

Compound Name: Monobenzyl Phthalate-d4

Cat. No.: B588402

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information for **Monobenzyl Phthalate-d4**, a deuterated analogue of Monobenzyl Phthalate. The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive resource for laboratory and research settings.

## Chemical and Physical Properties

**Monobenzyl Phthalate-d4** is the deuterium-labeled version of Monobenzyl Phthalate, a metabolite of the plasticizer butyl benzyl phthalate (BBP).<sup>[1]</sup> It is primarily used in research settings as a stable isotope-labeled internal standard.

| Property            | Value  | Reference |
|---------------------|--|-----------|
| CAS Number          | 478954-83-5  | [2][3]    |
| Molecular Formula   | C <sub>15</sub> H <sub>8</sub> D <sub>4</sub> O <sub>4</sub> | [4]       |
| Molecular Weight    | 260.28 g/mol   | [2][3]    |
| Appearance          | White Solid  | [4][5]    |
| Melting Point       | 103-106 °C   | [4][5]    |
| Boiling Point       | 441.07 °C at 760 mmHg  | [5]       |
| Relative Density    | 1.239 g/cm <sup>3</sup>                                      | [5]       |
| Purity              | >95% (HPLC)  | [2]       |
| Isotopic Enrichment | 99 atom % D  | [3]       |

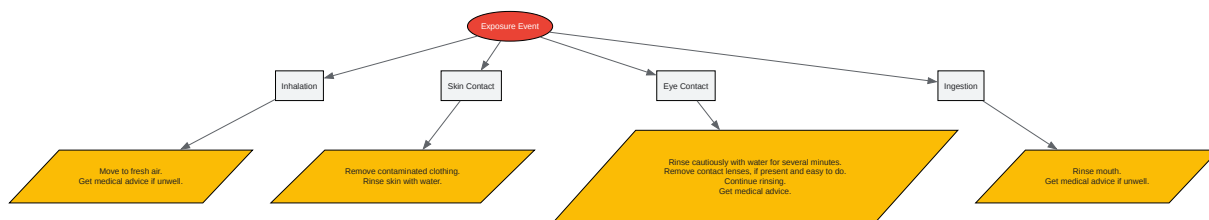
## Hazard Identification and GHS Classification

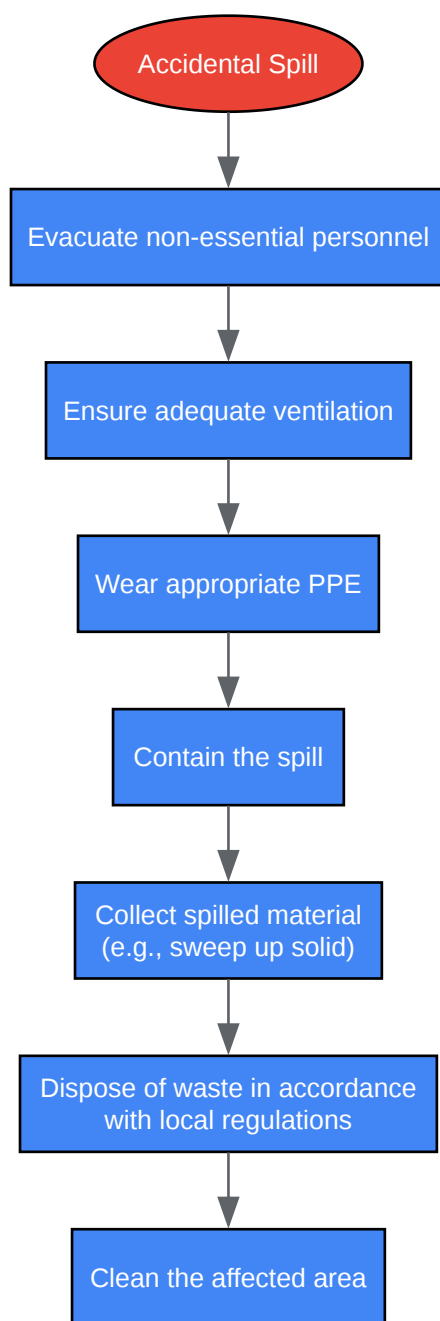
The GHS classification for Monobenzyl Phthalate (the non-deuterated form) is used as a reference due to the lack of specific data for the deuterated compound.

| Hazard Class                                    | Category | Hazard Statement                       |
|---|----------|--|
| Acute toxicity, oral                            | 4        | H302: Harmful if swallowed             |
| Skin corrosion/irritation                       | 2        | H315: Causes skin irritation           |
| Serious eye damage/eye irritation               | 2A       | H319: Causes serious eye irritation    |
| Specific target organ toxicity, single exposure | 3        | H335: May cause respiratory irritation |

Signal Word: Warning[5][6]

Hazard Pictograms:





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## References

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